

physicochemical properties of 2,5-dichloro-N-methylaniline hydrochloride

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Compound of Interest

Compound Name: 2,5-dichloro-N-methylaniline hydrochloride

Cat. No.: B1421641

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An In-Depth Technical Guide to the Physicochemical Properties of **2,5-dichloro-N-methylaniline Hydrochloride**

Introduction

2,5-dichloro-N-methylaniline hydrochloride is a halogenated aromatic amine of significant interest to the scientific community, particularly those in pharmaceutical research and organic synthesis. Its structural framework, featuring a dichlorinated aniline core, makes it a valuable intermediate and building block.^[1] This compound serves as a key reagent in various research applications, including proteomics, and as a precursor for the synthesis of complex agrochemicals and active pharmaceutical ingredients (APIs).^[1] Notably, it is classified among "Protein Degrader Building Blocks," highlighting its relevance in cutting-edge therapeutic development.^[2]

This guide provides a comprehensive analysis of the core physicochemical properties of **2,5-dichloro-N-methylaniline hydrochloride**. Moving beyond a simple recitation of data, we delve into the causality behind its chemical behavior, offering field-proven methodologies for its characterization. This document is designed to equip researchers, scientists, and drug development professionals with the authoritative knowledge required for its effective handling, analysis, and application.

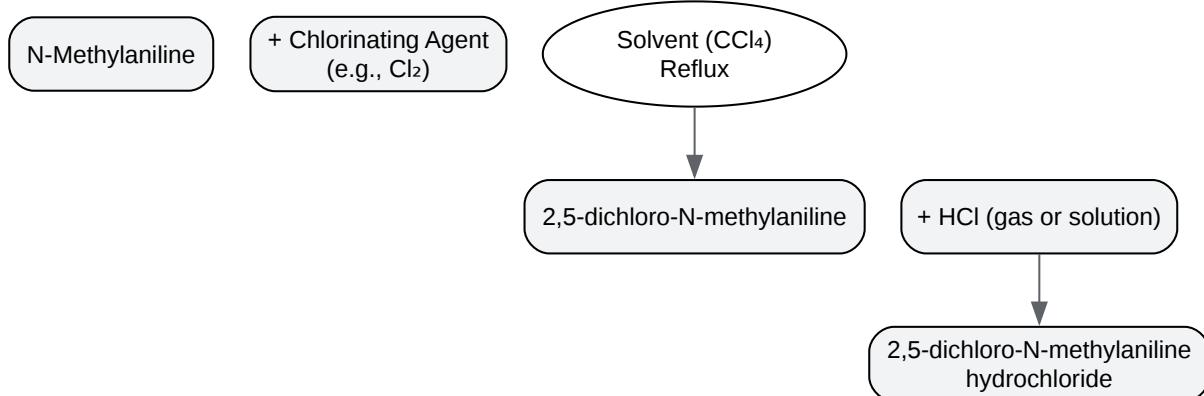
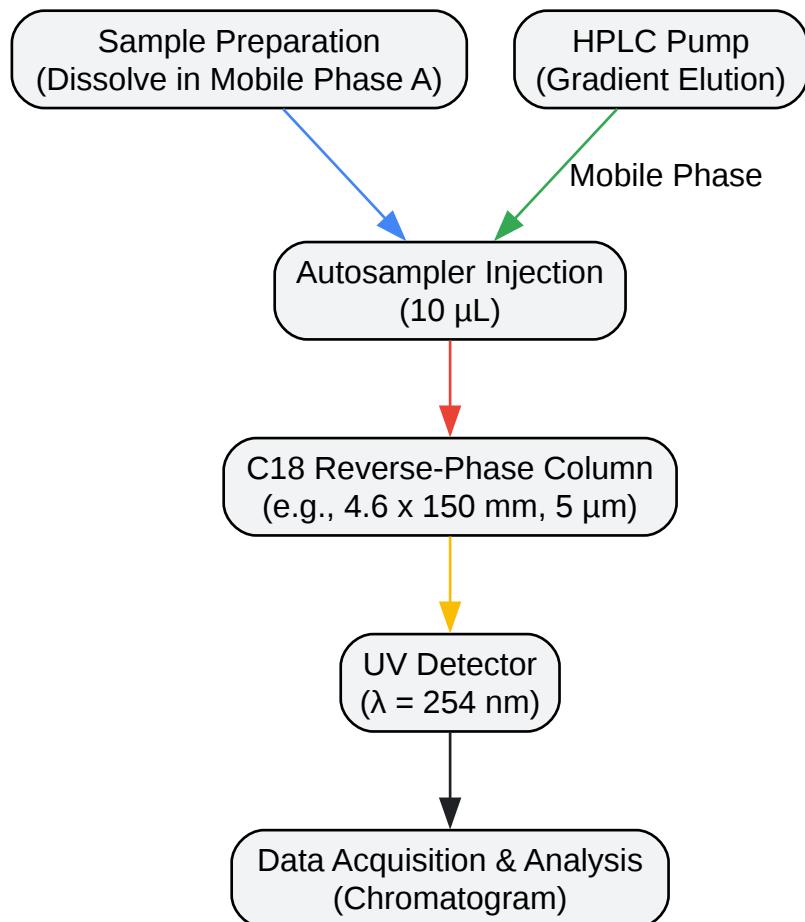
Chemical Identity and Molecular Structure

A precise understanding of a compound's structure is the foundation for interpreting its chemical behavior and reactivity.

Systematic Name: N-methyl-2,5-dichloroaniline hydrochloride[1] CAS Number: 1193389-58-0[1][2][3] Molecular Formula: C₇H₈Cl₃N[1][2] Molecular Weight: 212.50 g/mol [1][2]

The molecule's architecture is composed of three key features:

- A Dichlorinated Benzene Ring: Chlorine atoms at the 2- and 5-positions significantly influence the molecule's electronics, lipophilicity, and metabolic stability.
- An N-methylaniline Core: This functional group is the primary site of basicity and a handle for further synthetic transformations.
- A Hydrochloride Salt: The formation of the hydrochloride salt from the basic amine is a critical modification that dramatically enhances the compound's solubility in aqueous and polar media, a vital characteristic for many biological and pharmaceutical applications.[1]



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References

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